

Application Notes and Protocols for Creating a Sodium-Selective Membrane with ETH2120

Author: BenchChem Technical Support Team. Date: December 2025



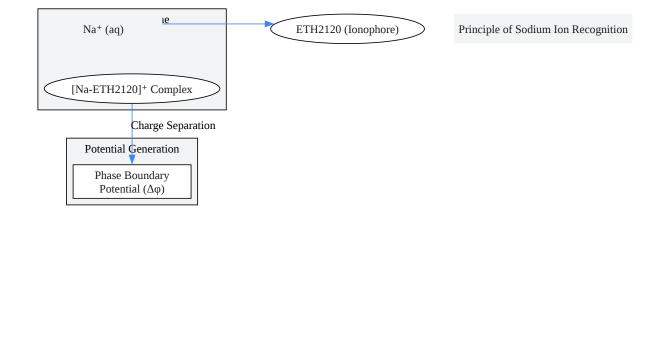
For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed guide for the preparation and characterization of a sodium-selective membrane incorporating the ionophore ETH2120. The protocols outlined below are intended to serve as a comprehensive resource for researchers developing sodium-selective electrodes (ISEs) for various applications, including biological fluid analysis and drug development assays.

Principle of Operation

The sodium-selective membrane functions based on the principle of potentiometry. The core component, ETH2120, is a neutral carrier ionophore that selectively binds sodium ions (Na⁺). This ionophore is immobilized within a polyvinyl chloride (PVC) matrix. When the membrane is in contact with a sample solution containing sodium ions, a selective complexation of Na⁺ by ETH2120 occurs at the membrane-solution interface. This selective binding creates a phase boundary potential that is proportional to the logarithm of the sodium ion activity in the sample, as described by the Nernst equation.[1] An ion-selective electrode measures this potential difference against a reference electrode, allowing for the quantification of sodium concentration.





Click to download full resolution via product page

Add Internal Filling Solution (0.1M NaCl)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Dissolve in THF

References

- 1. medkoo.com [medkoo.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Creating a Sodium-Selective Membrane with ETH2120]. BenchChem, [2025]. [Online PDF]. Available at:



[https://www.benchchem.com/product/b1682789#creating-a-sodium-selective-membrane-with-eth2120]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com